

Comparative In Vitro Efficacy of GMX1777 and CHS-828: A Detailed Guide

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Compound of Interest

Compound Name: Teglarinad Chloride

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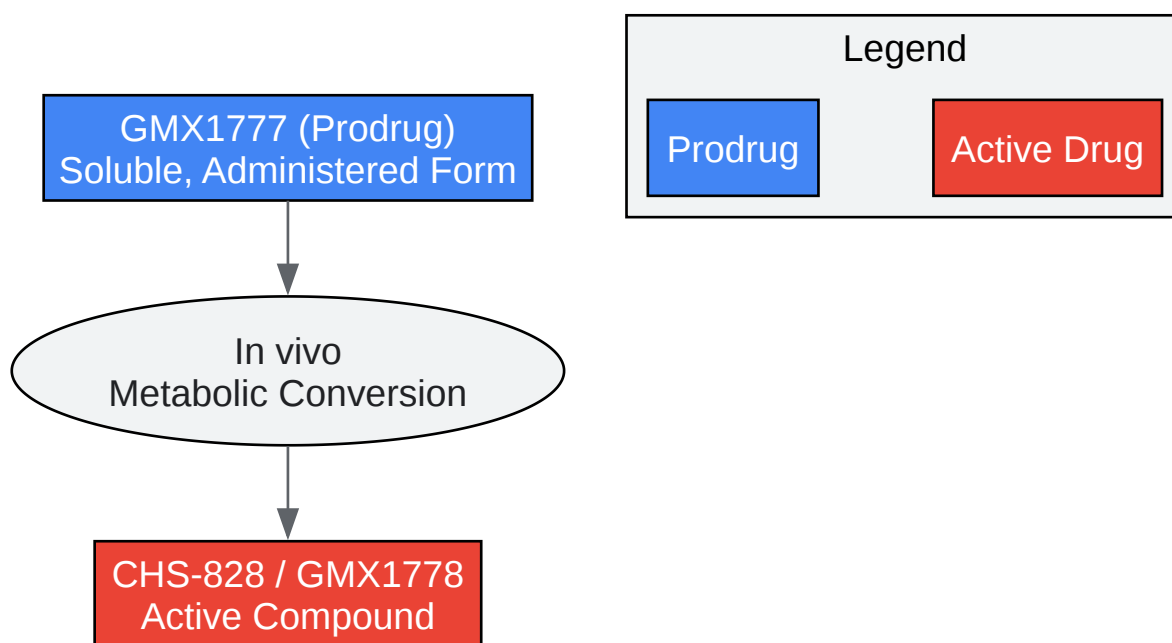
This guide provides a comprehensive comparison of the in vitro efficacy of GMX1777 and CHS-828, two compounds investigated for their anticancer properties. A critical finding from multiple studies is that GMX1777 is a soluble prodrug that is converted into the pharmacologically active compound GMX1778.[1] CHS-828 is another name for this same active compound, GMX1778.[1][2][3] Therefore, this comparison focuses on the mechanism of the active form, CHS-828 (GMX1778), and its relationship to its precursor, GMX1777.

Mechanism of Action: Inhibition of NAMPT

The primary mechanism of action for CHS-828 (GMX1778) is the potent and specific inhibition of nicotinamide phosphoribosyltransferase (NAMPT).[1][2][3][4] NAMPT is the rate-limiting enzyme in the salvage pathway of nicotinamide adenine dinucleotide (NAD⁺) biosynthesis, a critical coenzyme for cellular metabolism and DNA repair.[5][6]

By inhibiting NAMPT, CHS-828 depletes intracellular NAD⁺ levels.[1][5] This rapid decline in NAD⁺ is followed by a gradual decrease in ATP, ultimately leading to tumor cell death.[1][4] Cancer cells, with their high rate of NAD⁺ turnover required for processes like DNA repair, are particularly susceptible to NAMPT inhibition.[1] While initially thought to involve NF-κB inhibition, it is now understood that this is a downstream consequence of NAD⁺ depletion.[1]

The relationship between the prodrug GMX1777 and its active form CHS-828 is illustrated below.

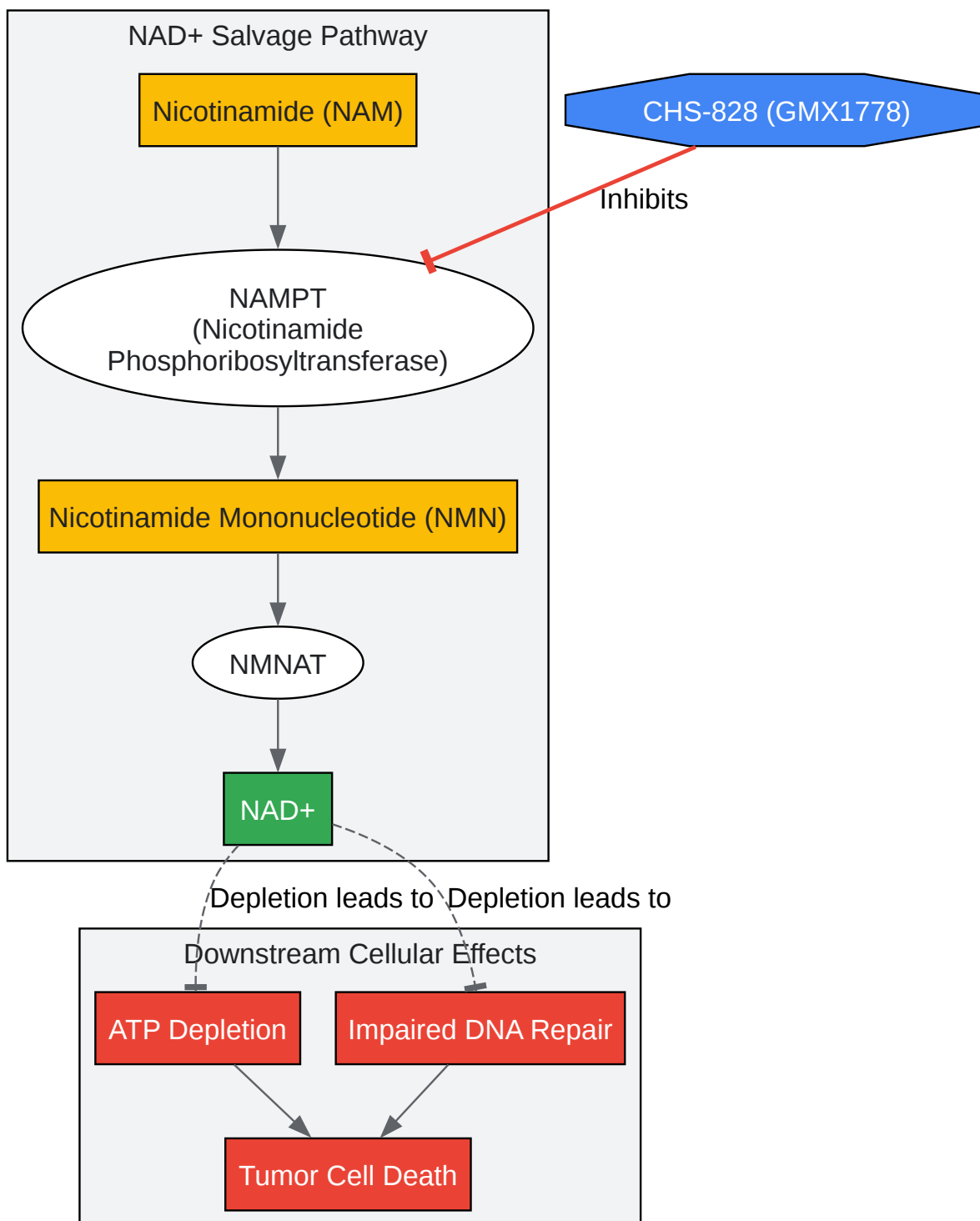


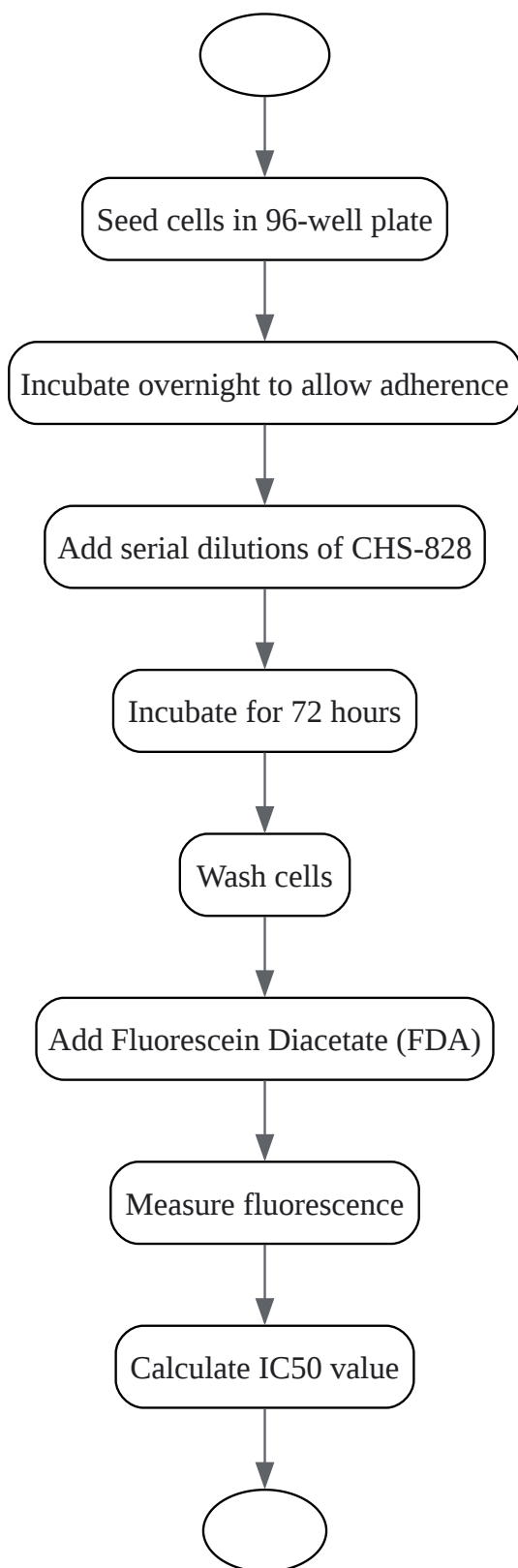
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Caption: Logical relationship between GMX1777 and CHS-828.

The signaling pathway affected by CHS-828 is detailed in the following diagram.

Mechanism of Action of CHS-828 (GMX1778)





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